

The Cellular Target of PIK-90: An In-depth Technical Guide

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Compound of Interest

Compound Name:	PIK-90
CAS No.:	677338-12-4
Cat. No.:	B1684649

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Introduction

PIK-90 is a potent, cell-permeable small molecule inhibitor that has garnered significant interest in cancer research and cell signaling studies.[1] It belongs to the class of phosphoinositide 3-kinase (PI3K) inhibitors, a family of enzymes crucial for regulating a multitude of cellular processes, including cell growth, proliferation, survival, and metabolism.[2][3] Dysregulation of the PI3K signaling pathway is a common event in various human cancers, making it a prime target for therapeutic intervention.[2][3] This technical guide provides a comprehensive overview of the cellular targets of **PIK-90**, its inhibitory profile, the signaling pathways it modulates, and detailed experimental protocols for its characterization.

Primary Cellular Targets of PIK-90

PIK-90 is a dual inhibitor, primarily targeting two key classes of enzymes: the phosphoinositide 3-kinases (PI3Ks) and the DNA-dependent protein kinase (DNA-PK).[4][5]

Phosphoinositide 3-Kinases (PI3Ks)

PIK-90 exhibits potent inhibitory activity against multiple isoforms of Class I PI3Ks.[1][6][7] The Class I PI3Ks are heterodimeric enzymes composed of a catalytic subunit (p110) and a regulatory subunit (p85).[3] There are four isoforms of the p110 catalytic subunit: α , β , γ , and δ . **PIK-90** demonstrates a distinct pattern of isoform selectivity, with the highest potency against the p110 α and p110 γ isoforms.[6][8]

DNA-Dependent Protein Kinase (DNA-PK)

In addition to its effects on PI3Ks, **PIK-90** is a potent inhibitor of the DNA-dependent protein kinase (DNA-PK).[4][5] DNA-PK is a nuclear serine/threonine protein kinase that plays a critical role in the non-homologous end joining (NHEJ) pathway of DNA double-strand break repair.[5]

Quantitative Inhibitory Profile of PIK-90

The inhibitory potency of **PIK-90** against its primary targets and other related kinases has been quantified through various in vitro kinase assays, with the half-maximal inhibitory concentration (IC₅₀) being the key parameter.

Target Kinase	IC50 (nM)	Reference(s)
Class I PI3Ks		
p110 α (PIK3CA)	11	[1][4][6]
p110 β (PIK3CB)	350	[1][4]
p110 γ (PIK3CG)	18	[4][6]
p110 δ (PIK3CD)	58	[4][6]
DNA-PK	13	[4]
Other Kinases		
mTORC1	1050	[4]
PI3KC2 α	47	[4]
PI3KC2 β	64	[4]
hsVPS34	830	[4]
ATM	610	[4]
ATR	3100	[4]

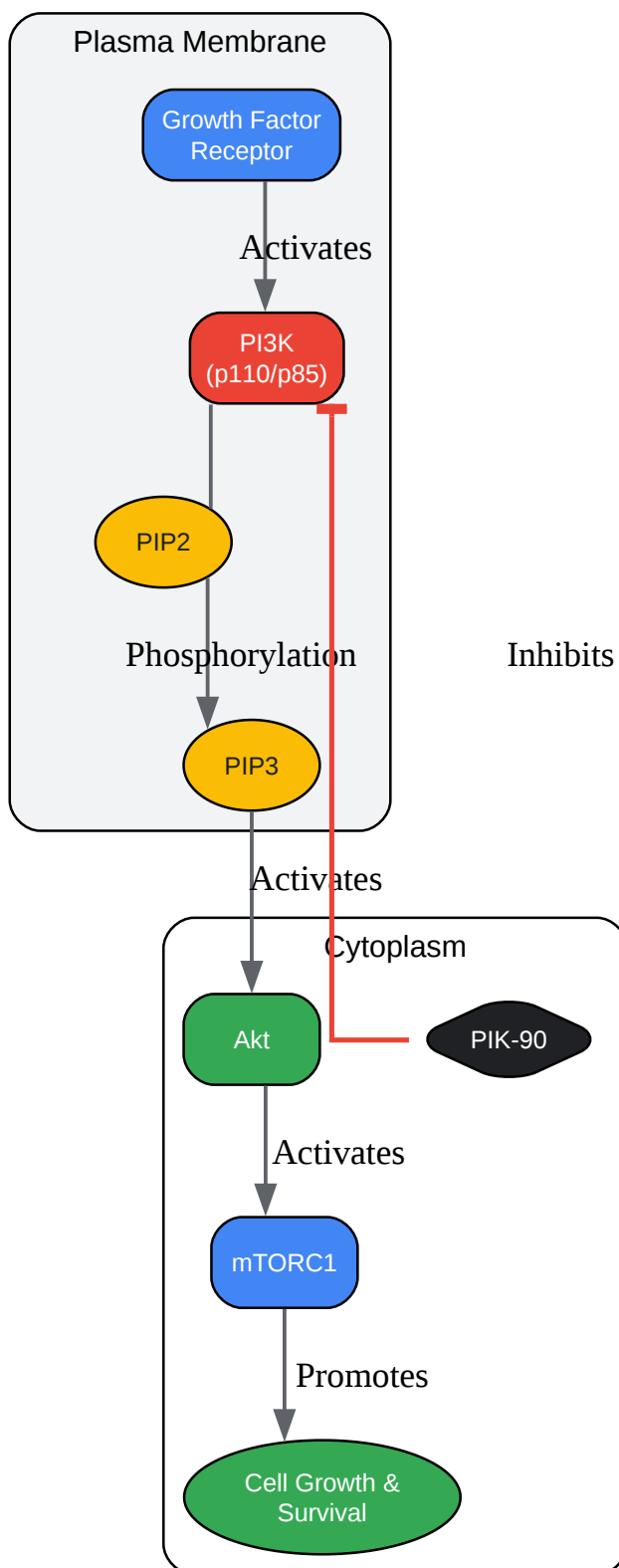
Signaling Pathways Modulated by PIK-90

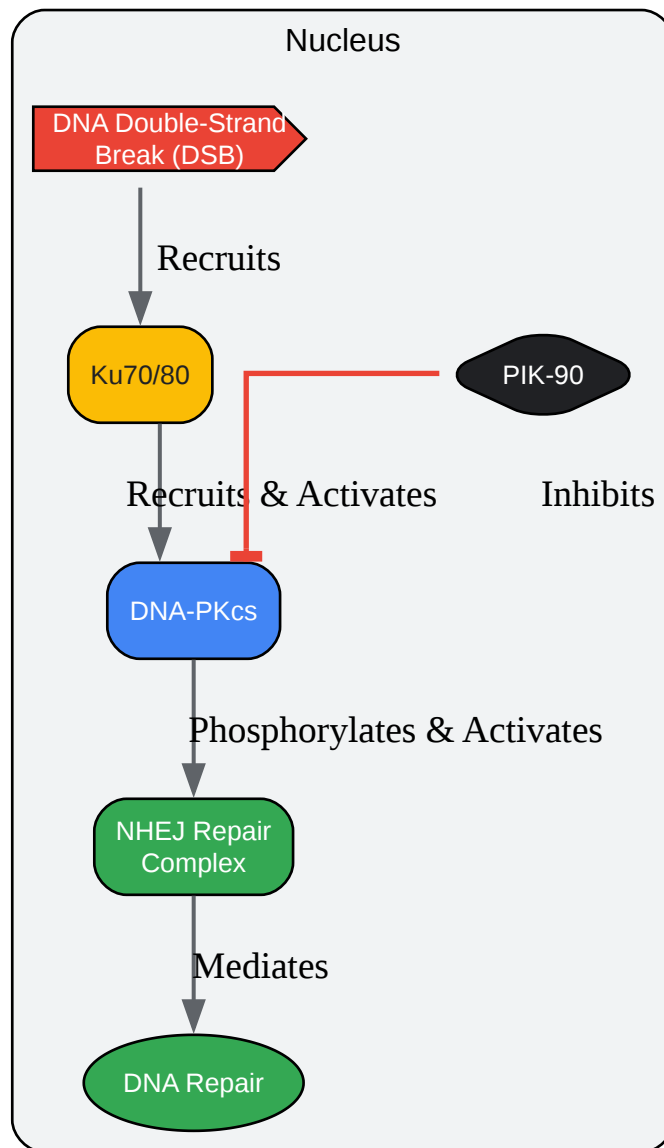
By inhibiting PI3Ks and DNA-PK, **PIK-90** effectively modulates critical cellular signaling pathways involved in cell survival, proliferation, and DNA repair.

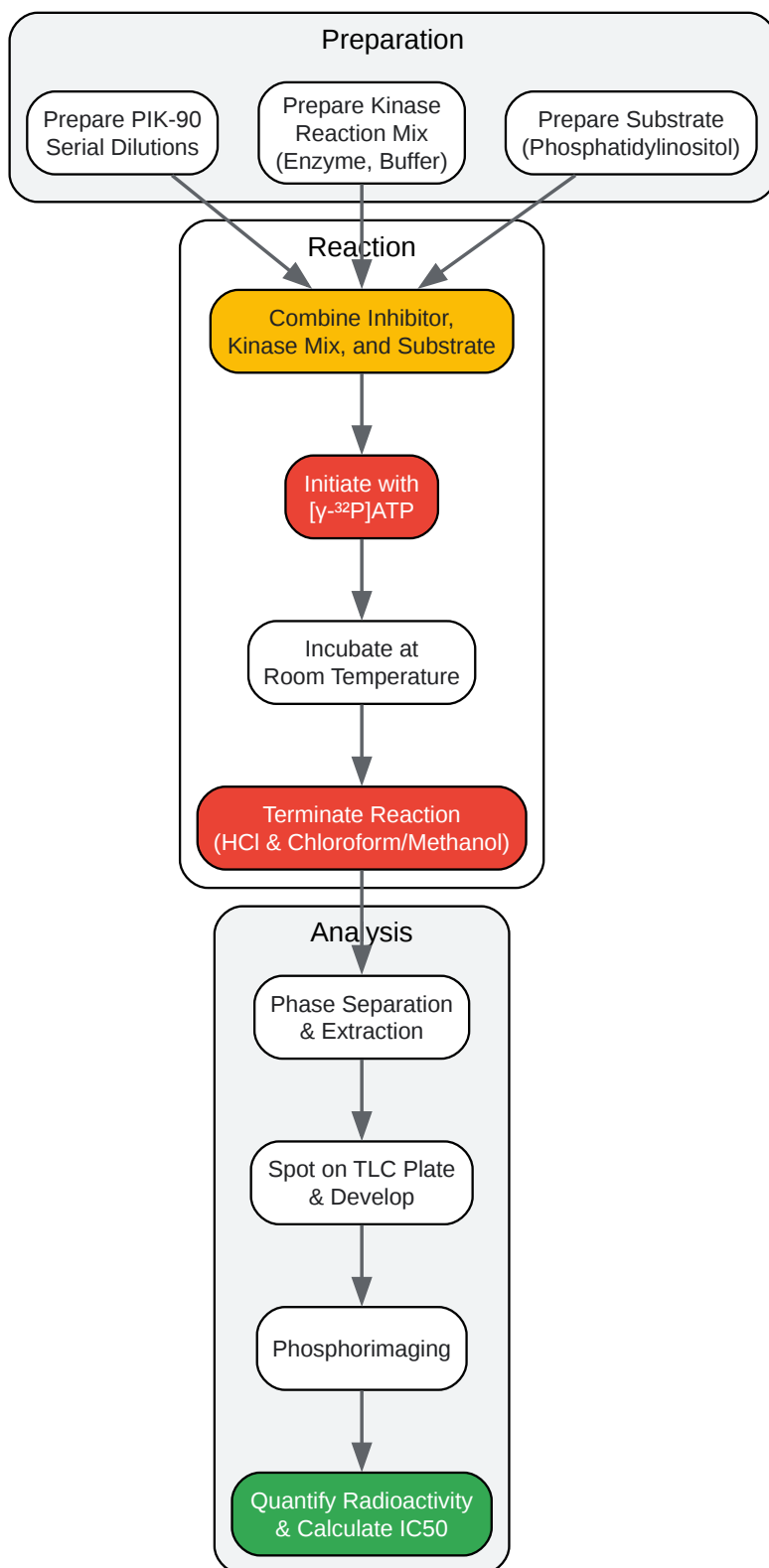
PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a central regulator of cell growth and survival.[9] Upon activation by growth factors, PI3K phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase Akt. Activated Akt, in turn, phosphorylates a myriad of substrates, leading to the activation of the mammalian target of rapamycin (mTOR) and the promotion of cell survival and proliferation

while inhibiting apoptosis.[9] **PIK-90**, by inhibiting PI3K, blocks the production of PIP3, thereby preventing the activation of Akt and the subsequent downstream signaling events.[1][6]







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